

# A Technical Guide to the Safe Handling of 2-(4-Oxocyclohexyl)acetic Acid

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## Compound of Interest

Compound Name: 2-(4-oxocyclohexyl)acetic Acid

Cat. No.: B1311175

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Disclaimer: This document provides a technical overview of the safety and handling precautions for **2-(4-oxocyclohexyl)acetic acid**. It is intended for researchers, scientists, and drug development professionals. The information herein is aggregated from safety data for structurally similar compounds, as specific safety data for **2-(4-oxocyclohexyl)acetic acid** is not readily available. Therefore, this guide should be used as a supplementary resource, and all laboratory work should be conducted in accordance with a formal risk assessment and under the guidance of established institutional safety protocols.

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **2-(4-oxocyclohexyl)acetic acid** is not available, data from analogous compounds such as 2-[(4-Methylcyclohexyl)oxy]acetic acid, Cyclohexylacetic acid, and 2-(4,4-Difluorocyclohexyl)acetic acid suggest that it may pose the following hazards<sup>[1][2][3]</sup>:

- Skin Irritation: May cause skin irritation upon contact.<sup>[1][2][3]</sup>
- Serious Eye Irritation: May cause serious eye irritation.<sup>[1][2][3]</sup>
- Respiratory Irritation: May cause respiratory irritation if inhaled.<sup>[1][3]</sup>

It is crucial to handle this compound with care to avoid direct contact and inhalation.

## Exposure Controls and Personal Protection

To minimize exposure and ensure safe handling, the following personal protective equipment (PPE) and engineering controls are recommended.

## Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[4\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[1\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

Protection Type	Recommendation	Citation
Eye/Face Protection	Wear chemical safety goggles or a face shield.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Skin Protection	Wear chemically resistant gloves (e.g., neoprene or nitrile rubber), a lab coat, and long-sleeved clothing.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Respiratory Protection	If ventilation is inadequate or if dust/aerosols are generated, use a NIOSH/MSHA-approved respirator.	<a href="#">[4]</a> <a href="#">[6]</a>

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

### Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust, fumes, or vapors.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)

- Use non-sparking tools and take precautionary measures against static discharge, especially if the compound is flammable.[\[7\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[4\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)
- Store away from sources of heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Procedure	Citation
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[1][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.	[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.	[4][7]

## Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.[1][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1]
- Clean-up: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[1][6]

- Ventilation: Ensure adequate ventilation of the area.[\[1\]](#)

## Physical and Chemical Properties of Structurally Similar Compounds

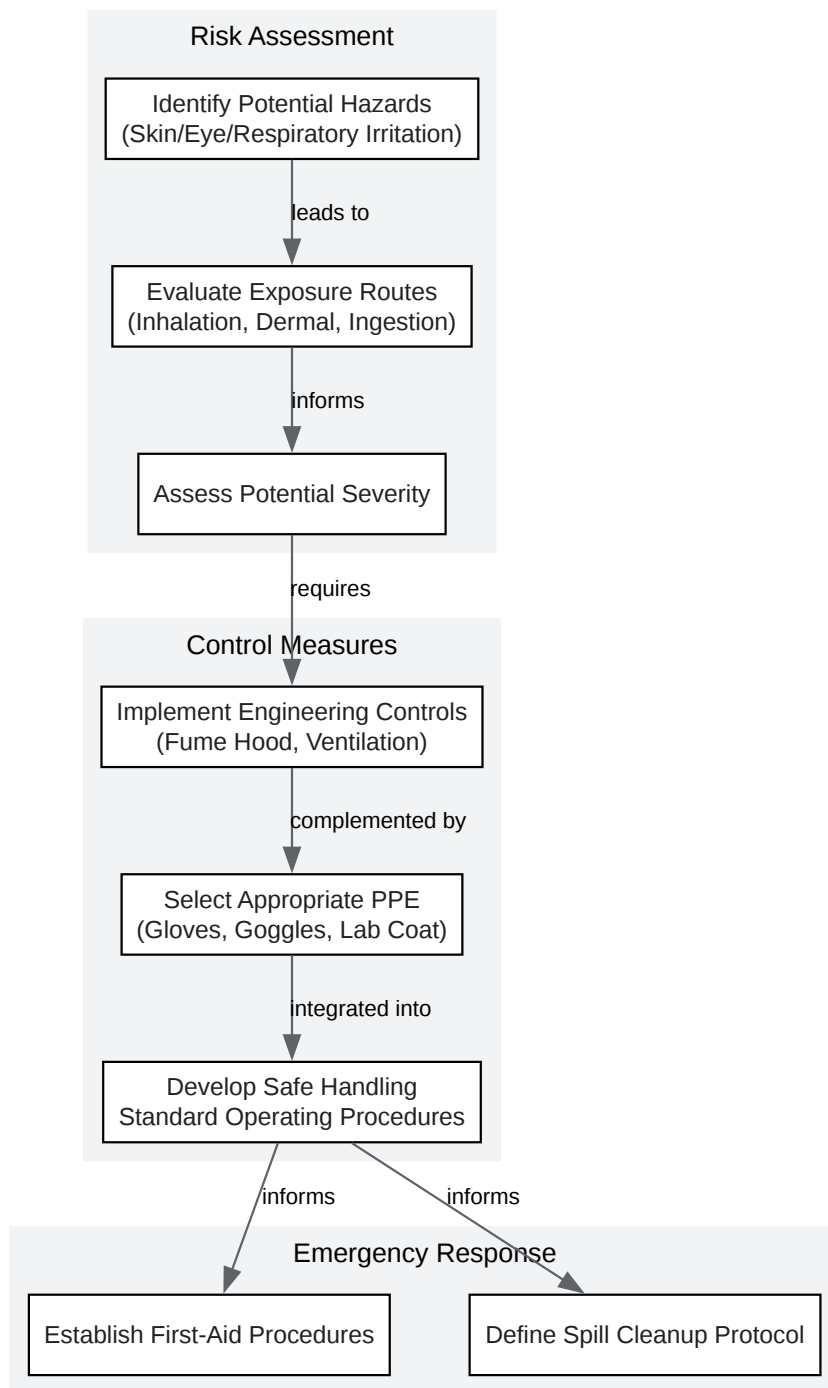
The following table summarizes some of the physical and chemical properties of related cyclohexyl acetic acid derivatives. This data can provide an indication of the expected properties of **2-(4-oxocyclohexyl)acetic acid**.

Property	Cyclohexylacetic acid	Citation
Molecular Formula	C8H14O2	
Molecular Weight	142.20 g/mol	
Boiling Point	242-244 °C	
Melting Point	28-32 °C	
Density	1.007 g/mL at 25 °C	
Flash Point	113 °C (closed cup)	
Refractive Index	n <sub>20/D</sub> 1.463	

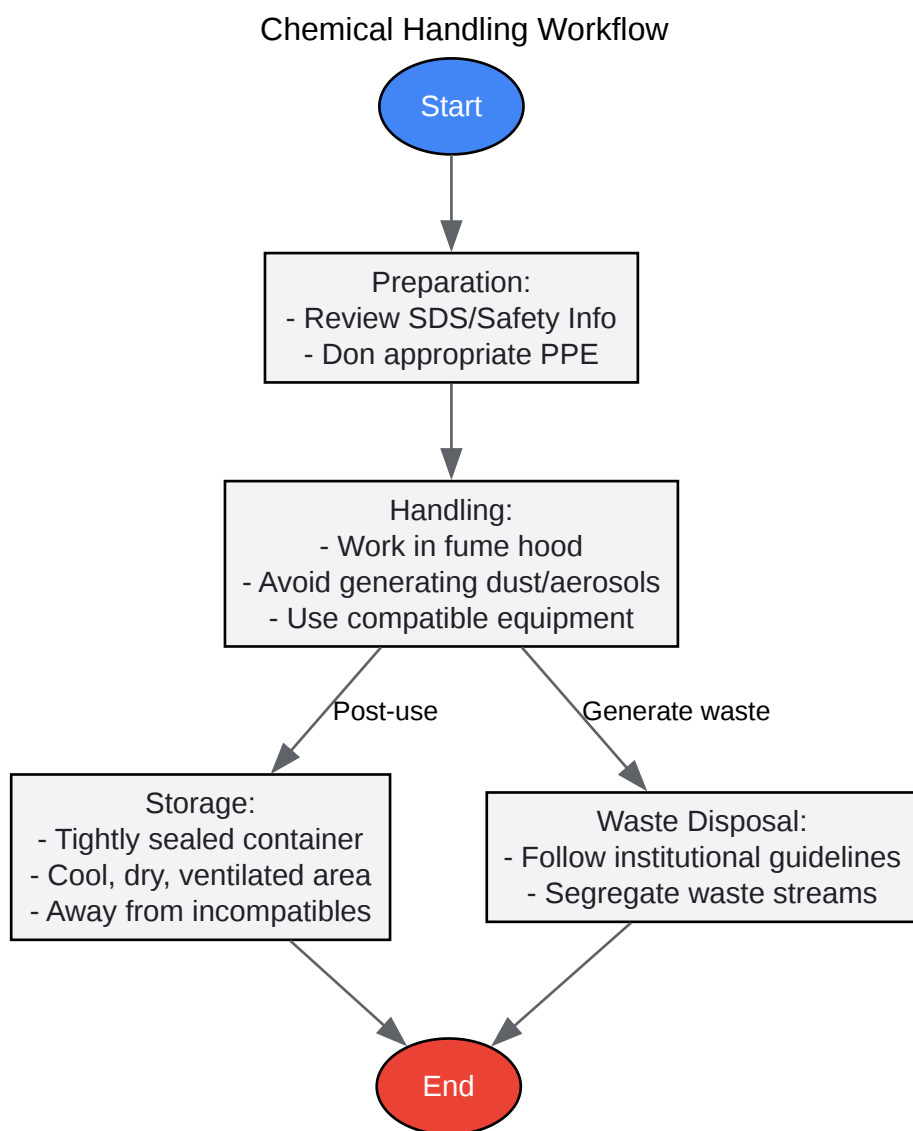
## Visualizing Safety and Handling Workflows

To further aid in the comprehension of safety protocols, the following diagrams illustrate key workflows.

## Hazard Identification and Mitigation Workflow

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Caption: Hazard Identification and Mitigation Workflow.



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Caption: General Chemical Handling Workflow.

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